

Troubleshooting failed reactions with 4-Bromopyridazine Hydrobromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromopyridazine Hydrobromide

Cat. No.: B1146793

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Technical Support Center: 4-Bromopyridazine Hydrobromide

Welcome to the technical support center for **4-Bromopyridazine Hydrobromide**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance and troubleshoot common issues encountered during its use in chemical synthesis.

Frequently Asked Questions (FAQs)

Q1: What are the key properties and storage conditions for 4-Bromopyridazine Hydrobromide?

A1: 4-Bromopyridazine Hydrobromide is a solid, often crystalline, organic compound. Due to its hydrobromide salt form, it is more stable than the corresponding free base. Key properties are summarized below.

Property	Value
CAS Number	1220039-64-4
Molecular Formula	C ₄ H ₄ Br ₂ N ₂
Molecular Weight	239.90 g/mol
Purity	Typically ≥95%
Storage	Store in an inert atmosphere, in a freezer at -20°C.[1][2]

Q2: How does the hydrobromide salt affect the reactivity of 4-Bromopyridazine in cross-coupling reactions?

A2: The hydrobromide salt protonates one of the nitrogen atoms of the pyridazine ring. This enhances the electron-deficient nature of the ring, which can influence the oxidative addition step in palladium-catalyzed cross-coupling reactions. Crucially, the hydrobromic acid salt must be neutralized in situ by the base in the reaction mixture to generate the reactive free base of 4-bromopyridazine. Therefore, it is essential to use at least one extra equivalent of base in your reaction setup to account for this neutralization.

Q3: What are the common applications of **4-Bromopyridazine Hydrobromide** in drug discovery?

A3: **4-Bromopyridazine Hydrobromide** serves as a versatile building block in medicinal chemistry. The pyridazine scaffold is present in numerous bioactive molecules and marketed drugs.[3][4] It is particularly valuable in the synthesis of kinase inhibitors, where the pyridazine core can act as a hinge-binding motif.[5] Its unique electronic properties and ability to participate in various cross-coupling reactions allow for the construction of diverse molecular libraries for screening against various biological targets.[4]

Troubleshooting Guides for Failed Reactions

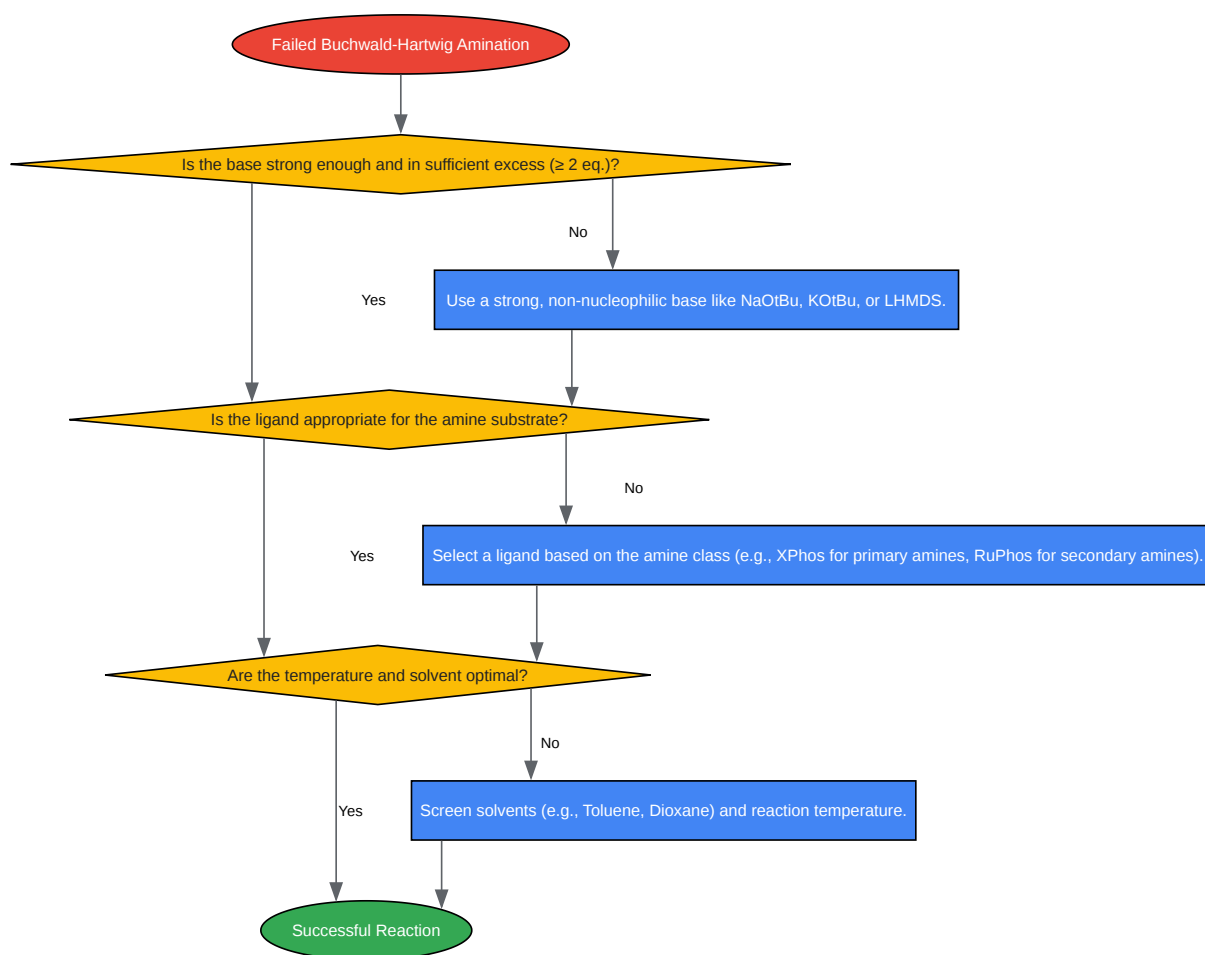
Suzuki-Miyaura Coupling

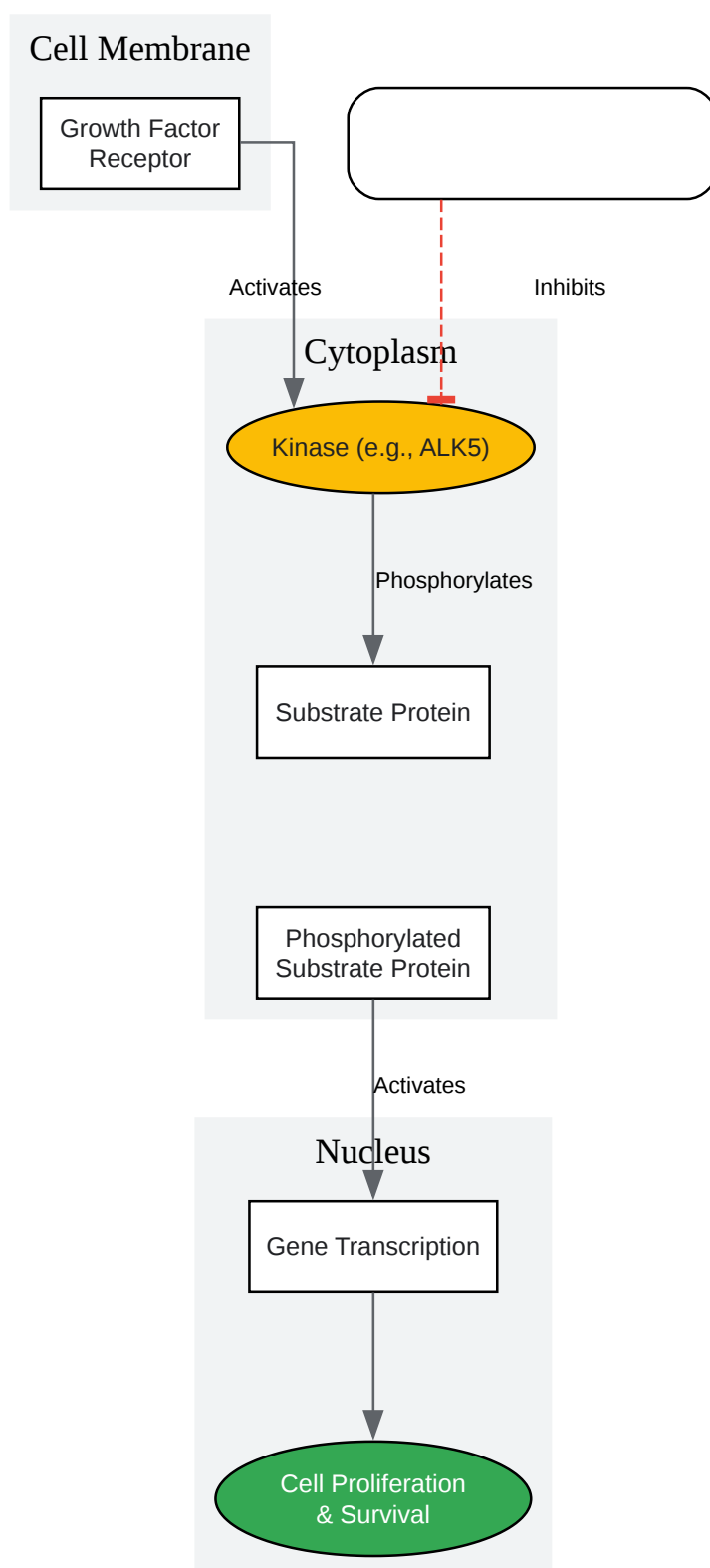
Problem: Low or no yield of the desired coupled product.

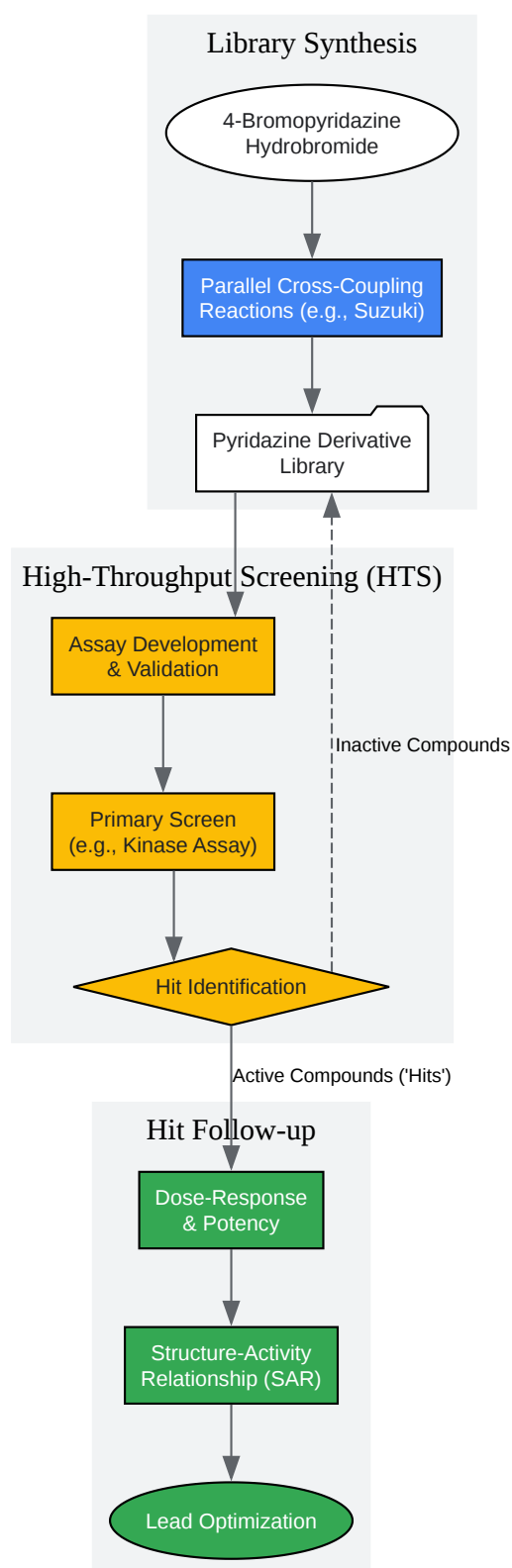
This is a common issue that can arise from several factors. Below is a troubleshooting guide to address potential causes.

Troubleshooting Workflow: Suzuki-Miyaura Coupling









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References

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- To cite this document: BenchChem. [Troubleshooting failed reactions with 4-Bromopyridazine Hydrobromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1146793#troubleshooting-failed-reactions-with-4-bromopyridazine-hydrobromide]

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